Technical Guide: Characterization of 2-[Cyclohexyl(methyl)amino]-2-phenylacetic Acid

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Compound of Interest

Compound Name:	*2-[Cyclohexyl(methyl)amino]-2-phenylacetic acid*
Cat. No.:	*B13095695*

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Executive Summary

This guide provides a comprehensive framework for the structural characterization of **2-[Cyclohexyl(methyl)amino]-2-phenylacetic acid** (CAS: 1103292-29-0). As a bulky

-amino acid derivative, this compound presents specific steric and electronic features that complicate routine analysis. It serves as a potential intermediate in the synthesis of antimuscarinic agents and peptide mimetics.

This document synthesizes chemometric principles with empirical data to establish a robust validation protocol. It details the expected Nuclear Magnetic Resonance (NMR) chemical shifts, Mass Spectrometry (MS) fragmentation patterns, and the mechanistic logic required to confirm identity and purity in a drug development context.

Chemical Identity & Structural Logic[1]

Before instrumental analysis, the structural connectivity must be understood to predict spectral behavior.

- IUPAC Name: **2-[Cyclohexyl(methyl)amino]-2-phenylacetic acid**[1]

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- Molecular Formula:
- Exact Mass: 247.1572 Da
- Key Structural Motifs:
  - Phenyl Ring: Monosubstituted, providing diagnostic aromatic signals.
  - -Methine Center: Chiral center (

    ), highly sensitive to electronic environment and pH.
  - Tertiary Amine: The

    -cyclohexyl-

    -methyl group introduces steric bulk and influences the chemical shift of the adjacent

    -proton.
  - Carboxylic Acid: Capable of zwitterionic behavior; solvent choice (

    vs.

) is critical.

Synthesis Context & Impurity Profiling

Understanding the origin of the molecule aids in identifying potential impurities during characterization. A common synthetic route involves the nucleophilic substitution of

-bromo-phenylacetic acid.

Figure 1: Synthetic Pathway & Impurity Logic

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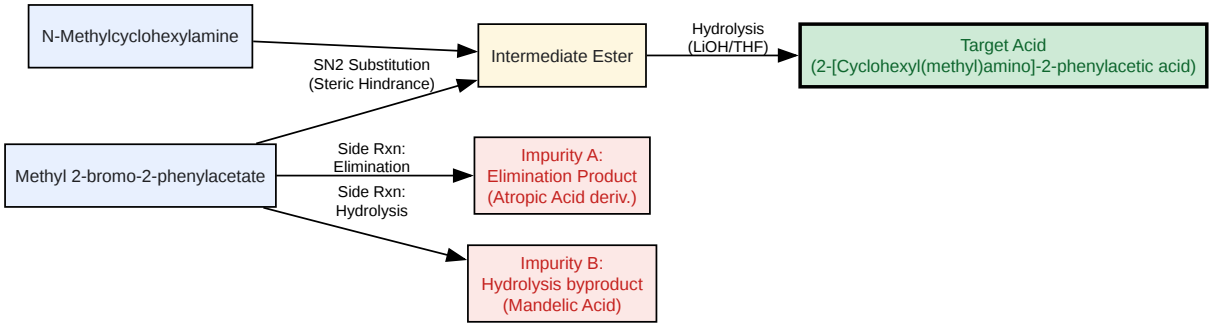

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Caption: Logical flow of synthesis indicating where specific impurities (Impurity A/B) may arise, necessitating specific NMR monitoring regions.

NMR Characterization Protocol

Solvent Selection Strategy[3]

- Recommended:DMSO-d6.
    - Reasoning: The target is an amino acid.[2][3][4][5][6][7] In

      , zwitterionic aggregation can cause line broadening. DMSO-d6 ensures solubility of the polar carboxylate/ammonium species and prevents exchange of the acid proton, allowing for a sharper spectrum.

1H NMR Prediction & Assignment (400 MHz, DMSO-d6)

The following table outlines the diagnostic signals. Note that the

-proton is the critical "fingerprint" signal.

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Moiety	Proton Type	Predicted Shift (, ppm)	Multiplicity	Integration	Structural Insight
Aromatic	Ar-H (Ortho)	7.35 – 7.45	Multiplet (d)	2H	Deshielded by chiral center.
Aromatic	Ar-H (Meta/Para)	7.25 – 7.35	Multiplet	3H	Typical monosubstituted benzene overlap.
-Carbon	CH-COOH	4.20 – 4.50	Singlet	1H	CRITICAL: Shift varies by pH. Downfield due to N and Phenyl ring.
Amine	N-CH3	2.10 – 2.30	Singlet	3H	Sharp singlet; diagnostic for N-methylation.
Cyclohexyl	N-CH (Methine)	2.40 – 2.60	Multiplet (tt)	1H	Often obscured by DMSO solvent peak (2.50 ppm). Use HSQC to confirm.
Cyclohexyl	Cy-CH2	1.00 – 1.90	Complex Mult.	10H	"Hump" characteristic of cyclohexyl ring.
Acid	COOH	11.0 – 13.0	Broad Singlet	1H	May be invisible if

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exchanging with water.

13C NMR Diagnostic Peaks

- Carbonyl ( ): ~172-175 ppm.[8]
- Aromatic Ipso ( ): ~138 ppm.
- -Carbon ( ): ~70-75 ppm (Significantly deshielded).
- N-Methyl ( ): ~35-40 ppm.
- Cyclohexyl Methine ( ): ~55-60 ppm.

Stereochemical Considerations

Since the molecule has one chiral center, the NMR spectrum of the racemic mixture will appear simple. However, if analyzing a chiral salt or using a chiral shift reagent (e.g., Europium tris[3-(heptafluoropropylhydroxymethylene)-d-camphorate]), the N-Me singlet will split into two distinct peaks, allowing for enantiomeric excess (ee) determination.

Mass Spectrometry (MS) Characterization[5][6][8][10][11]

Ionization Method[8][10]

- Technique: Electrospray Ionization (ESI) in Positive Mode (ve).

- Rationale: The tertiary amine is easily protonated (

). Negative mode is less sensitive for this specific amino-ester/acid structure unless pH is high.

Fragmentation Pathway (MS/MS)

The fragmentation of

-amino acids follows a predictable "Chemometric Logic" governed by stability of the resulting carbocations.

- Parent Ion:

  (

).

- Primary Loss (Neutral): Loss of Formic Acid/COOH (

  or

).

  - Mechanism:[9] Cleavage of the

    bond between the

    -carbon and the carboxyl group.

  - Fragment: Immonium ion intermediate (

).

- Secondary Loss: Loss of the Cyclohexyl group or Tropylium formation.

  - Tropylium Ion:

    . Highly diagnostic for the phenyl ring.

Figure 2: MS Fragmentation Logic

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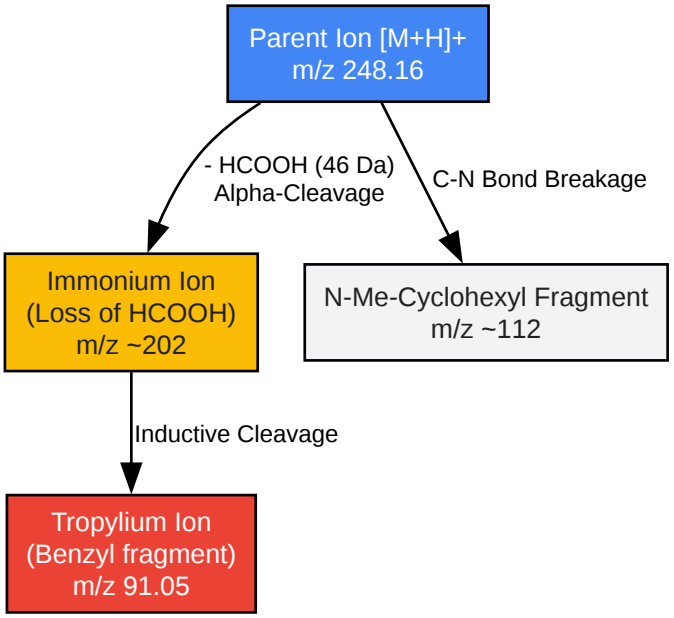

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Caption: ESI(+) MS/MS fragmentation tree. The m/z 202 and 91 peaks are the primary quantifiers for identity.

Detailed Experimental Protocols

NMR Sample Preparation

Objective: Obtain high-resolution 1D and 2D spectra without aggregation artifacts.

- Weighing: Weigh 10–15 mg of the solid sample into a clean vial.
- Solvation: Add 600

  of DMSO-d6 (99.9% D).

  - Note: If the sample is the HCl salt, add 1-2 drops of

    (in

) only if free-base shifts are required, otherwise run as is.
- Filtration: If the solution is cloudy (common with zwitterions), filter through a cotton plug directly into the NMR tube.

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- Acquisition:
  - Run 1H NMR (16 scans minimum).
  - Run 13C NMR (1024 scans minimum due to quaternary carbons).
  - Run HSQC to resolve the overlap between the Cyclohexyl-N-CH and the DMSO solvent peak.

LC-MS Method for Purity & ID

Objective: Separate the target from the mandelic acid impurity and confirm mass.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 100mm x 2.1mm, 1.8).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient:
  - 0-1 min: 5% B (Isocratic hold for polar impurities).
  - 1-8 min: 5% 95% B.
  - 8-10 min: 95% B.
- Flow Rate: 0.4 mL/min.
- Detection: UV at 210 nm (amide/acid) and 254 nm (phenyl); MS ESI(+).

Validation Checklist (Self-Correcting)

To ensure the data is trustworthy (Trustworthiness in E-E-A-T), apply this checklist:

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- Integration Check: Does the aromatic region (5H) integrate in a 5:3 ratio with the N-Methyl group (3H)? If not, residual solvent or an impurity (like N-methylcyclohexylamine) is present.
- Solvent Peak: Is the DMSO quintet at 2.50 ppm overlapping with the Cyclohexyl methine? Action: Check HSQC correlations. If a carbon at ~60 ppm correlates to the shoulder of the solvent peak, the assignment is correct.
- Mass Accuracy: Is the observed mass within 5 ppm of 247.1572? If

  is 249 or higher, suspect hydrolysis or esterification artifacts (e.g., Methyl ester formation if MeOH was used in prep).

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